

Navigating the Disposal of MSK-195: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MSK-195

Cat. No.: B1677548

[Get Quote](#)

For researchers and professionals in drug development, the proper disposal of chemical compounds is a critical aspect of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe handling and disposal of **MSK-195**, a potent TRPV1 agonist.^[1] While specific disposal information for a compound explicitly named "**MSK-195**" is not readily available, this designation may be a synonym for the well-documented compound TMP-195, a selective class IIa histone deacetylase (HDAC) inhibitor.^{[2][3]} The following procedures are based on the available data for TMP-195 and should be followed with the assumption that **MSK-195** shares similar chemical properties.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, adherence to strict safety measures is paramount to minimize exposure risks.

Personal Protective Equipment (PPE):

- Eye Protection: Always wear safety goggles with side shields.^[4]
- Hand Protection: Use chemical-resistant gloves, such as nitrile.^[4]
- Body Protection: A laboratory coat is required.^[4]

Engineering Controls:

- All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ensure that an eyewash station and safety shower are easily accessible.[4]

Handling Recommendations:

- Avoid the inhalation of dust or aerosols.[4]
- Prevent contact with skin and eyes.[4]
- Prohibit eating, drinking, or smoking in areas where the compound is handled.[4]

Chemical and Physical Properties

A summary of the key quantitative data for the related compound, TMP-195, is provided below.

Property	Value
Molecular Formula	C ₂₃ H ₁₉ F ₃ N ₄ O ₃ [2][4]
Molecular Weight	456.4 g/mol [2]
Appearance	Crystalline solid[2]
Solubility	DMF: 10 mg/ml, DMSO: 10 mg/ml, Ethanol: 10 mg/ml, PBS (pH 7.2): 0.2 mg/ml[2]
Storage	-20°C[2]
Stability	≥ 4 years[2]

Step-by-Step Disposal Procedure

The disposal of **MSK-195**, treated as a hazardous chemical waste, must be conducted in compliance with institutional and local environmental regulations.

1. Waste Segregation and Collection:

- Solid Waste: Place all unused or expired solid **MSK-195**, along with contaminated materials like weighing paper and pipette tips, into a clearly labeled and sealed container designated for hazardous chemical waste.[\[4\]](#)
- Liquid Waste: Solutions containing **MSK-195** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Avoid mixing with incompatible waste streams.[\[4\]](#)

2. Labeling:

- The waste container must be clearly marked with "Hazardous Waste," the full chemical name, and any other identifiers required by your institution's environmental health and safety (EHS) department.[\[4\]](#)

3. Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area pending disposal.

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal contractor.

Spill Management Protocol

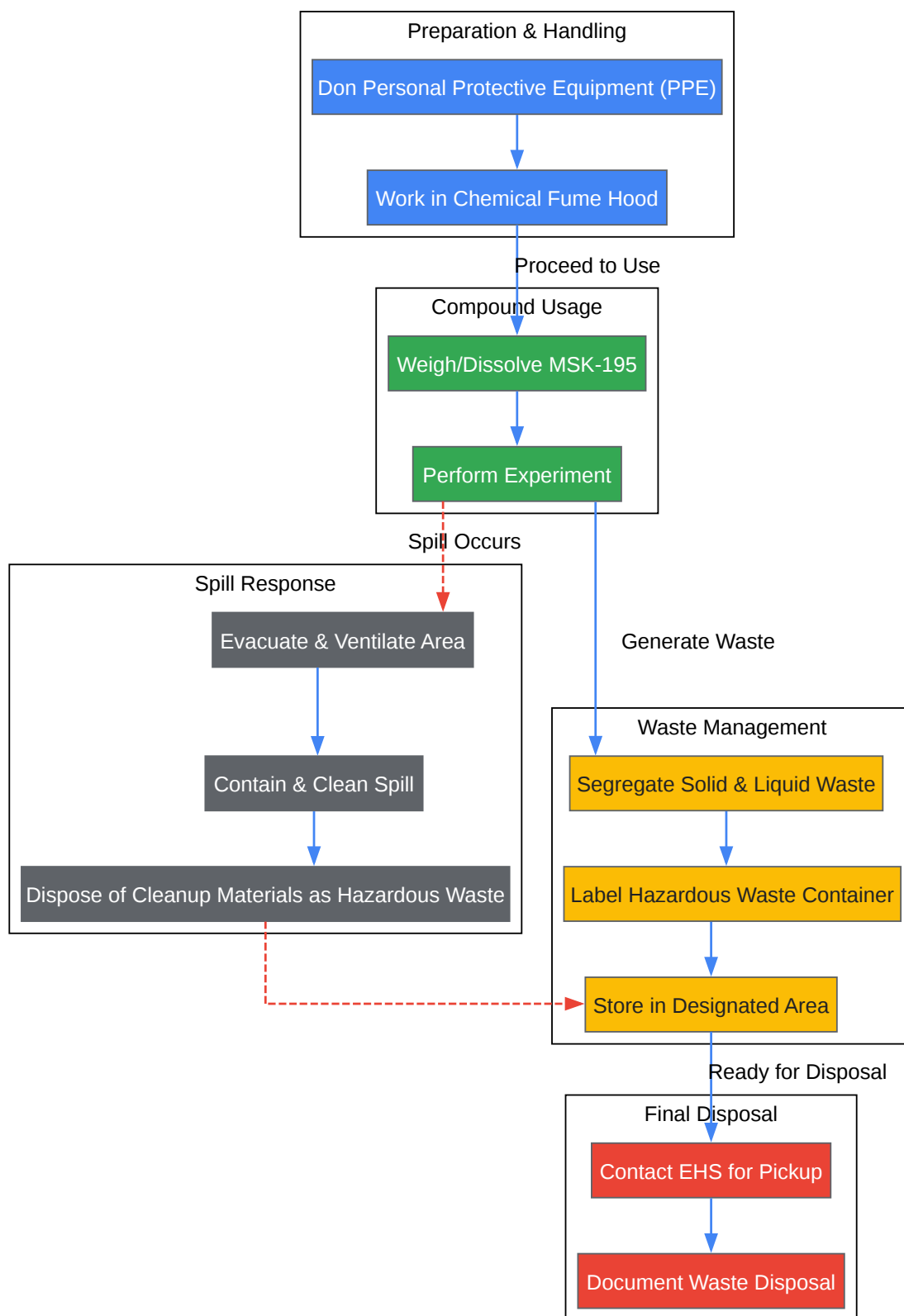
In the event of a spill, immediate and appropriate action is necessary to contain and clean the area.

- Evacuation: Evacuate all non-essential personnel from the immediate vicinity.[\[4\]](#)
- Ventilation: Ensure the area is well-ventilated.
- Personal Protective Equipment: Wear appropriate PPE, including a respirator if there is a risk of inhaling dust.
- Containment and Cleanup:
 - For solid spills, carefully sweep or scoop the material to avoid generating dust.[\[4\]](#)

- For liquid spills, use an inert, non-combustible absorbent material such as vermiculite or sand.[\[4\]](#)
- Place all cleanup materials into a sealed, labeled hazardous waste container for disposal.[\[4\]](#)
- Decontamination: Thoroughly clean the spill area with an appropriate solvent, followed by soap and water.[\[4\]](#)

Experimental Workflow for Handling and Disposal

The following diagram outlines the logical workflow for the safe handling and disposal of **MSK-195** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **MSK-195**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MSK-195 | TargetMol [targetmol.com]
- 2. caymanchem.com [caymanchem.com]
- 3. cellagentech.com [cellagentech.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Navigating the Disposal of MSK-195: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677548#msk-195-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com